

Coreoside B: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Coreoside B

Cat. No.: B3028088

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Abstract

Coreoside B is a polyacetylene glycoside isolated from the buds of *Coreopsis tinctoria* Nutt. This technical document provides a concise summary of its known properties, including its chemical identifiers, and biological activity. While specific quantitative data on its bioactivity is limited in publicly available literature, this guide consolidates the existing information to support further research and drug development endeavors. This document also outlines a general experimental protocol for the isolation and antimicrobial evaluation of polyacetylene glycosides from *Coreopsis tinctoria* and explores potential signaling pathways associated with the plant's extracts that may warrant investigation for **Coreoside B**.

Chemical and Physical Properties

Coreoside B has been identified and characterized with the following properties. A summary of this information is presented in Table 1.

Property	Value	Citation
CAS Number	1580464-83-0	[1][2][3]
Molecular Formula	C25H36O12	[1][2][3]
Molecular Weight	528.55 g/mol	[2][3]

Table 1: Chemical Identifiers and Physical Properties of **Coreoside B**

Biological Activity

Antimicrobial Activity

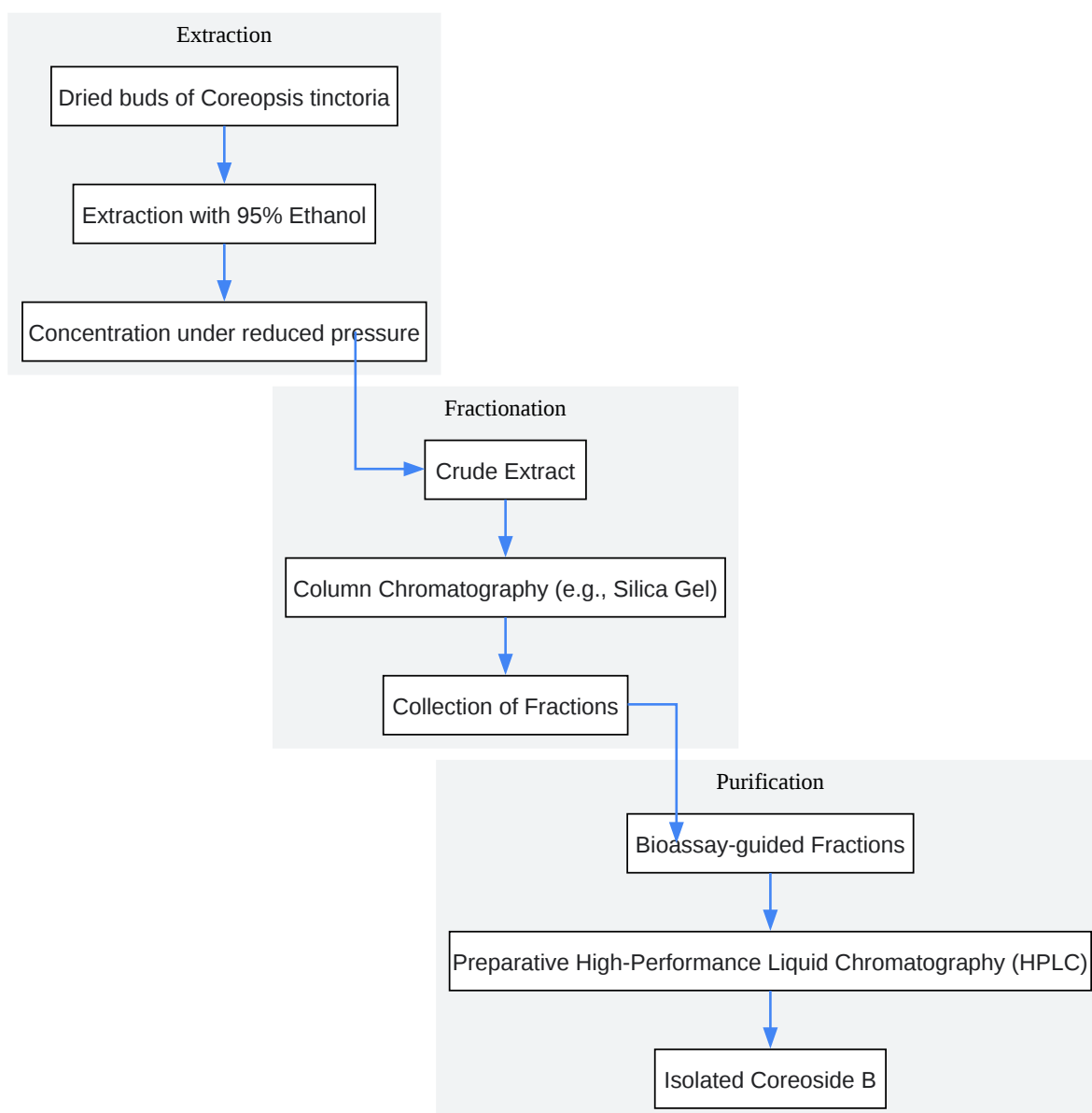
Coreoside B has been reported to exhibit weak antimicrobial activity against Gram-positive bacteria, specifically *Staphylococcus aureus* and *Bacillus anthracis*.^[2] In the primary study identifying this activity, the effect was described qualitatively as "weak," and specific minimum inhibitory concentration (MIC) values were not provided for **Coreoside B**.^[2] For context, a related polyacetylene glycoside isolated from the same plant, Coreoside E, demonstrated significant antimicrobial activity with MIC values of $27 \pm 0.27 \mu\text{M}$ against *Staphylococcus aureus* and $18 \pm 0.40 \mu\text{M}$ against *Bacillus anthracis*.^[2]

Experimental Protocols

While a detailed, step-by-step protocol for the isolation of **Coreoside B** is not available in the cited literature, a general methodology for the isolation of polyacetylene glycosides from *Coreopsis tinctoria* can be inferred. Similarly, a standard protocol for assessing antimicrobial activity is provided below.

General Isolation of Polyacetylene Glycosides from *Coreopsis tinctoria*

The following is a generalized workflow for the isolation of compounds like **Coreoside B** from *Coreopsis tinctoria*.



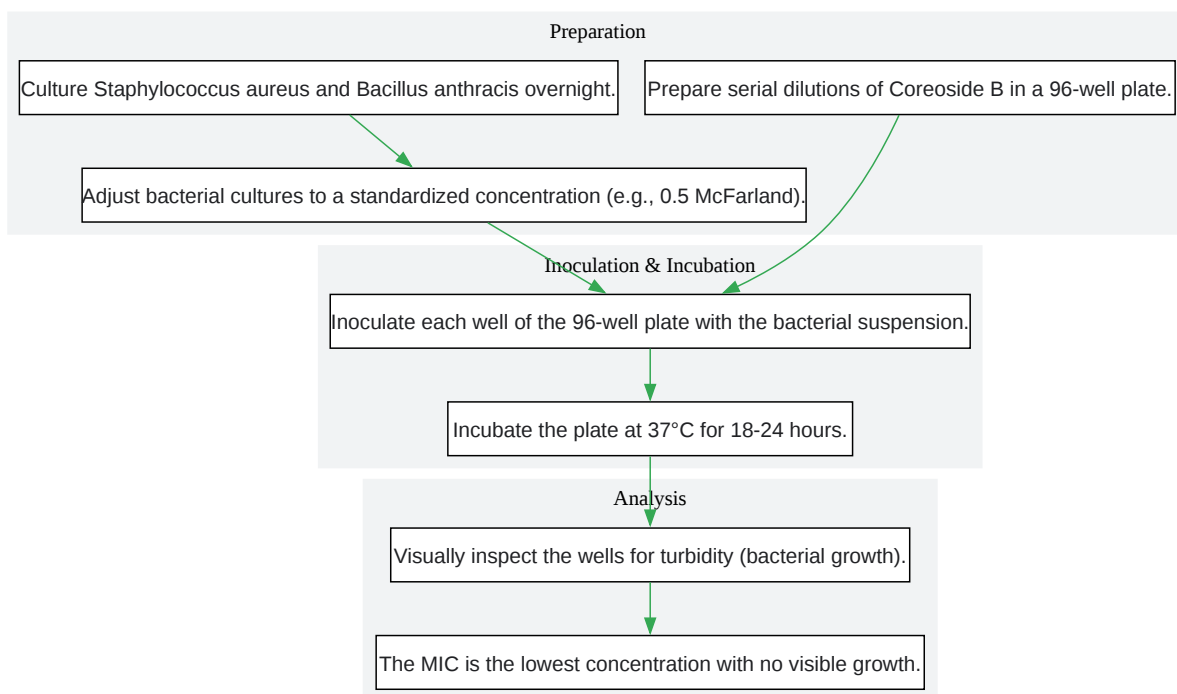
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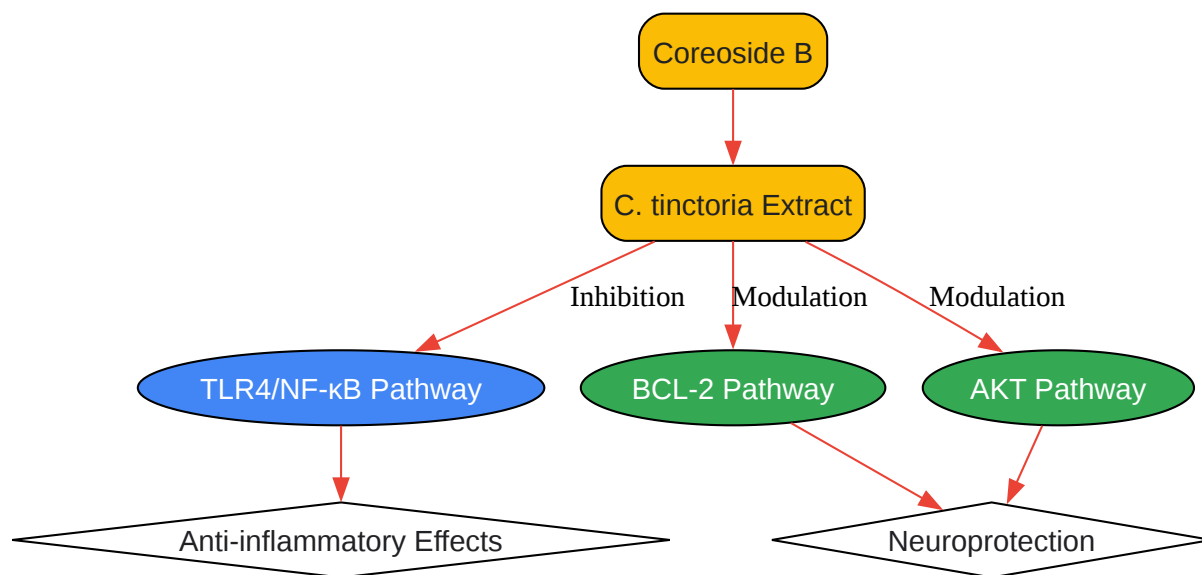
Caption: Generalized workflow for the isolation of **Coreoside B**.

- **Extraction:** The dried and powdered buds of *Coreopsis tinctoria* Nutt. are extracted with a solvent such as 95% ethanol. The resulting extract is then concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to column chromatography, for example, over a silica gel column, eluting with a gradient of solvents to separate the components into different fractions.
- **Purification:** Fractions are monitored for the presence of the desired compounds. Those containing polyacetylene glycosides are further purified using techniques like preparative high-performance liquid chromatography (HPLC) to yield the pure compound, **Coreoside B**.

Antimicrobial Activity Assessment: Broth Microdilution Method

The minimum inhibitory concentration (MIC) is a standard measure of the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism. A standard broth microdilution protocol is outlined below.





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References

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- 2. The Neuroprotective Effects of Coreopsis tinctoria and Its Mechanism: Interpretation of Network Pharmacological and Experimental Data - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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